

Alizarine orange indicator errors in strong acid-base titrations

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Compound of Interest

Compound Name: Alizarine orange

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Technical Support Center: Titration Analysis

This guide provides in-depth technical support for researchers, scientists, and drug development professionals encountering issues with **Alizarine Orange** as an indicator in strong acid-strong base titrations. It details the root causes of experimental errors and offers robust troubleshooting protocols and validated alternatives.

Frequently Asked Questions (FAQs)

Q1: Why are my titration results inaccurate and my endpoint unclear when using Alizarine Orange for a strong acid-strong base titration (e.g., HCl with NaOH)?

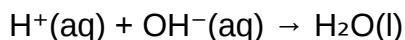
A: The primary source of error is a fundamental mismatch between the indicator's properties and the chemistry of the titration. **Alizarine Orange** is unsuitable for strong acid-strong base titrations because its pH transition range does not align with the pH at the equivalence point.^[1] ^[2] In aqueous solutions, **Alizarine Orange** changes color between pH 2.0 and pH 4.0.^[3] However, the equivalence point of a strong acid-strong base titration occurs at a neutral pH of 7.0.^[4]^[5] This discrepancy means the indicator changes color (the endpoint) long before the actual stoichiometric neutralization (the equivalence point) is achieved, leading to significant and systematic errors in your results.^[6]

Q2: What is an indicator's "pH transition range" and why is it so critical for titration accuracy?

A: An acid-base indicator is a weak organic acid or base that exhibits different colors in its protonated (HIn) and deprotonated (In^-) forms.^{[7][8]} The "pH transition range" is the specific pH span over which the color change becomes visually apparent as the equilibrium between these two forms shifts. For an accurate titration, the chosen indicator's transition range must bracket the pH of the equivalence point.^{[7][9]} The goal is to have the visible color change—the endpoint—occur at the same volume of titrant as the chemical equivalence point.^[6] If the ranges do not overlap, the endpoint will not accurately reflect the equivalence point, invalidating the measurement.^[1]

Q3: You mentioned the equivalence point for a strong acid-strong base reaction is pH 7.0. Why is that?

A: The equivalence point in a titration is the point at which the moles of the added titrant are stoichiometrically equal to the moles of the analyte in the sample.^[10] In the case of a strong acid (like HCl) and a strong base (like NaOH), both compounds dissociate completely in water.^[4] The net ionic reaction is simply the combination of a hydronium ion (H_3O^+ , from the acid) and a hydroxide ion (OH^- , from the base) to form water:



At the exact moment of neutralization, the only species present in the solution are water and a neutral salt (e.g., NaCl), which does not hydrolyze. Therefore, the resulting solution is neutral, with a pH of 7.0.^{[4][5][11]}

Q4: Can you visually explain how the mismatch between Alizarine Orange's range and the equivalence point leads to errors?

A: Certainly. The titration curve for a strong acid-strong base reaction shows a very gradual pH change at the beginning, followed by an extremely sharp, almost vertical rise in pH around the equivalence point (pH 7.0). An ideal indicator changes color within this steep region.

Alizarine Orange, with its transition range of pH 2.0-4.0, completes its color change on the flat, initial part of the curve. This means the color will change after only a small amount of base has been added, significantly underestimating the volume of titrant needed to reach the true equivalence point at pH 7.0. The diagram below illustrates this critical mismatch.

Indicator Range vs. Titration Curve

pH

Indicator Transition Ranges

Bromothymol Blue
(pH 6.0-7.6)
[CORRECT]

Alizarine Orange
(pH 2.0-4.0)
[MISMATCH]

Strong Acid-Strong Base Titration Curve

start → p3 → p7 → p11 → end



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Caption: Troubleshooting workflow for titration errors.

Solution & Experimental Protocol

The definitive solution is to replace **Alizarine Orange** with an indicator suitable for a neutral equivalence point.

1. Select an Appropriate Indicator:

Choose an indicator whose pH transition range is centered as closely as possible around pH 7.0. Refer to the table below for validated options.

Table 1: Comparison of Indicators for Strong Acid-Strong Base Titration

Indicator	pKa (approx.)	pH Transition Range	Color Change (as pH increases)	Suitability
Alizarine Orange	N/A	2.0 – 4.0 (aqueous) [3]	Orange → Yellow	Unsuitable
Bromothymol Blue	7.1	6.0 – 7.6 [12][13]	Yellow → Blue	Excellent
Phenol Red	7.9 [9]	6.7 – 8.1 [9]	Yellow → Red	Good
Phenolphthalein	9.3 [14]	8.3 – 10.0 [15] [16]	Colorless → Pink	Acceptable*

| Methyl Orange | 3.7 [14] | 3.1 – 4.4 [14][15] | Red → Yellow | Acceptable* |

*Phenolphthalein and Methyl Orange are considered acceptable because their transition ranges fall on the extremely steep portion of the titration curve, minimizing the volume error to a typically negligible level for many applications. [7][15] 2. Protocol: Control Titration to Validate Indicator Selection

This protocol confirms the error source by comparing results from a suitable indicator and **Alizarine Orange**.

- Objective: To demonstrate the endpoint accuracy of Bromothymol Blue versus the inaccuracy of **Alizarine Orange** in the titration of 0.1 M HCl with 0.1 M NaOH.
- Materials:
 - Standardized 0.100 M Sodium Hydroxide (NaOH) solution
 - Standardized 0.100 M Hydrochloric Acid (HCl) solution

- Bromothymol Blue indicator solution
- **Alizarine Orange** indicator solution
- 50 mL burette, 25 mL volumetric pipette, 250 mL conical flasks (x3), white tile
- Procedure:
 - Prepare the Burette: Rinse the 50 mL burette with a small amount of the 0.100 M NaOH solution and then fill it, ensuring no air bubbles are in the tip. Record the initial volume to two decimal places.
 - Prepare the Analyte: Using the volumetric pipette, accurately transfer 25.00 mL of 0.100 M HCl into a 250 mL conical flask.
 - Add Indicator (Test 1 - Bromothymol Blue): Add 2-3 drops of Bromothymol Blue indicator to the flask. The solution should turn yellow.
 - Titrate: Place the flask on a white tile under the burette. Slowly add the NaOH titrant while constantly swirling the flask. As the endpoint nears, the blue color will persist for longer. Add the NaOH drop by drop until the solution turns from yellow to a permanent green (the intermediate color) or light blue.
 - Record Data: Record the final burette volume. Calculate the total volume of NaOH added.
 - Repeat: Repeat steps 2-5 two more times for consistency. The volumes should agree within ± 0.10 mL.
 - Change Indicator (Test 2 - **Alizarine Orange**): Rinse the flasks thoroughly. Repeat steps 2 and 3, but this time add 2-3 drops of **Alizarine Orange** indicator.
 - Titrate and Observe: Repeat the titration (steps 4 and 5). Note the significantly smaller volume of NaOH required to see the color change from orange to yellow.
- Expected Results & Analysis:
 - With Bromothymol Blue: The volume of NaOH required will be very close to 25.00 mL, correctly identifying the 1:1 stoichiometric equivalence point.

- With **Alizarine Orange**: The volume of NaOH will be substantially less than 25.00 mL, demonstrating a premature endpoint and confirming its unsuitability.

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